

Essential Safety and Logistical Information for Handling Isatin

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Compound of Interest

Compound Name: *Isatin*

Cat. No.: *B1672199*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Isatin** (CAS No: 91-56-5), including operational and disposal plans.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Isatin** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₈ H ₅ NO ₂
Molecular Weight	147.13 g/mol [1] [2]
Appearance	Orange solid/powder [1] [2] [3]
Melting Point	201 - 204 °C (393.8 - 399.2 °F) [2]
Solubility	Soluble in water [3]
Odor	Odorless [2]

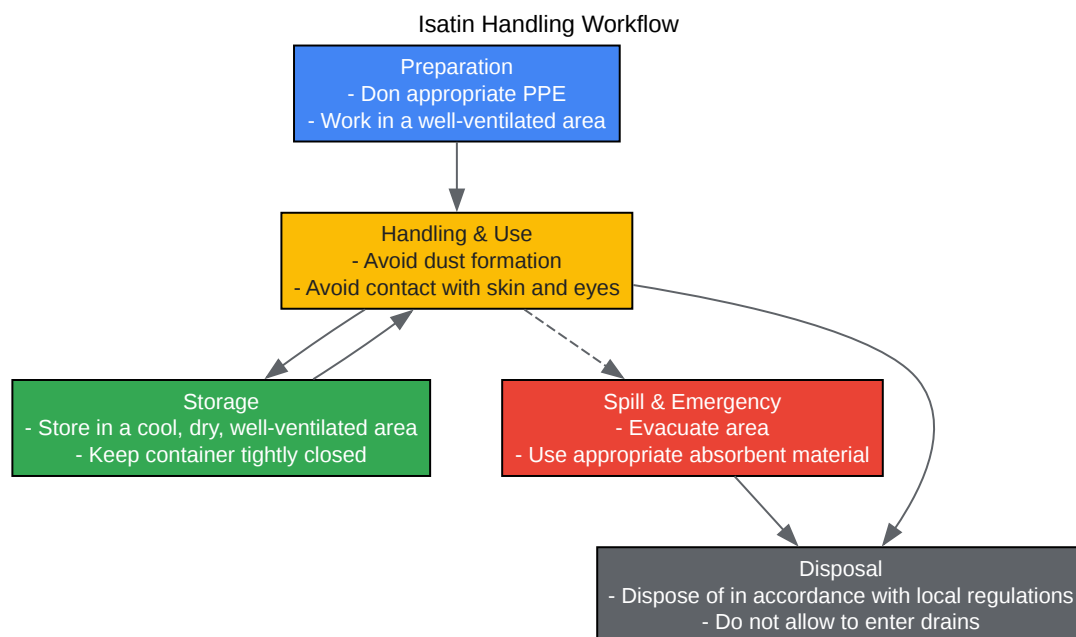
Personal Protective Equipment (PPE)

When handling **Isatin**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 are recommended.[4]
Skin Protection	Handle with gloves.[5][6] Gloves must be inspected prior to use.[6] Use a proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.[6] Choose body protection according to the amount and concentration of the dangerous substance at the workplace.[5]
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate, use a dust mask type N95 (US) or type P1 (EN 143) respirator.[5] Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[5]

Experimental Workflow for Handling Isatin

The following diagram outlines the standard workflow for handling **Isatin** in a laboratory setting, from initial preparation to final disposal.



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Caption: A flowchart illustrating the key stages of safely handling **Isatin** in a laboratory environment.

Procedural Guidance for Handling and Storage

Handling:

- Avoid contact with skin and eyes.[5]
- Avoid the formation of dust and aerosols.[5]
- Provide appropriate exhaust ventilation at places where dust is formed.[5][6]

- Do not eat, drink, or smoke when using this product.[7]
- Always wash hands after handling the product.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][6][7]
- Keep the container tightly closed.[5][6]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][5]

Accidental Release and First Aid Measures

Accidental Release:

In the event of a spill, follow these procedures:

- Ensure adequate ventilation.[5][8]
- Use personal protective equipment.[5] Avoid breathing dust.[5]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Pick up and arrange disposal without creating dust.[5] Sweep up and shovel.[6]
- Keep in suitable, closed containers for disposal.[5][6]

First Aid:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[6]
Consult a physician.[5]
- In Case of Skin Contact: Wash off with soap and plenty of water.[5][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

- If Swallowed: Never give anything by mouth to an unconscious person.[6] Rinse mouth with water.[6] Consult a physician.[5]

Disposal Plan

Dispose of unused product and contaminated packaging in accordance with local, state, and federal regulations.[10] It is recommended to consult with a licensed professional waste disposal service to ensure compliance. Do not allow the product to enter drains.[5][6] Contaminated packaging should be treated as the product itself.[11]

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